

Personal protective equipment for handling 3-Methyl-2-naphthol

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Compound of Interest

Compound Name: 3-Methyl-2-naphthol

Cat. No.: B095456

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Essential Safety and Handling Guide for 3-Methyl-2-naphthol

Disclaimer: No comprehensive Safety Data Sheet (SDS) for **3-Methyl-2-naphthol** is readily available. This guide is based on the safety information for the closely related compound, 2-Naphthol (CAS No. 135-19-3). Researchers should handle **3-Methyl-2-naphthol** with the assumption that it has similar or potentially greater hazards. All procedures should be conducted with caution and under the supervision of a qualified professional.

This document provides immediate and essential safety protocols, operational plans, and disposal instructions for laboratory personnel, including researchers, scientists, and drug development professionals, working with **3-Methyl-2-naphthol**.

Immediate Safety Information

3-Methyl-2-naphthol is presumed to be harmful if swallowed or inhaled and may cause skin and eye irritation.^{[1][2][3]} It is also considered very toxic to aquatic life.^{[1][3][4]}

Personal Protective Equipment (PPE) at a Glance

Proper PPE is the first line of defense against exposure. The minimum required PPE for handling **3-Methyl-2-naphthol** includes:

Protection Type	Required PPE
Eye/Face Protection	Chemical safety goggles or a face shield are mandatory.[1][5][6]
Skin Protection	A lab coat is required. For significant handling, chemical-resistant coveralls or "bunny suits" offer more complete protection.[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile) are required. Always inspect gloves for integrity before use and dispose of them properly after handling.[1][7]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[1][8] If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is necessary.[1][8]

Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedures for handling **3-Methyl-2-naphthol** in a laboratory setting.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][7]
 - Protect from direct sunlight and store away from incompatible materials such as acids, strong oxidizing agents, and strong bases.[1]
- Handling and Use:
 - All handling of **3-Methyl-2-naphthol** should be conducted in a designated area, preferably within a chemical fume hood.[1][8]

- Avoid the formation of dust and aerosols.[7]
- Do not breathe dust, fumes, or vapors.[2][4]
- Avoid contact with skin, eyes, and clothing.[4][8]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in the handling area.[4]
- Spill and Emergency Procedures:
 - Spill: In case of a spill, evacuate the area.[7] For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal. [1] Do not flush into surface water or the sanitary sewer system.[1][2]
 - Fire: Use a water spray, dry chemical, carbon dioxide, or chemical foam to extinguish a fire.[9] Wear self-contained breathing apparatus and full protective gear.[8]
 - First Aid:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
 - Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical attention if irritation persists.[2][4]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][4]
 - Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[1][2]

Disposal Plan

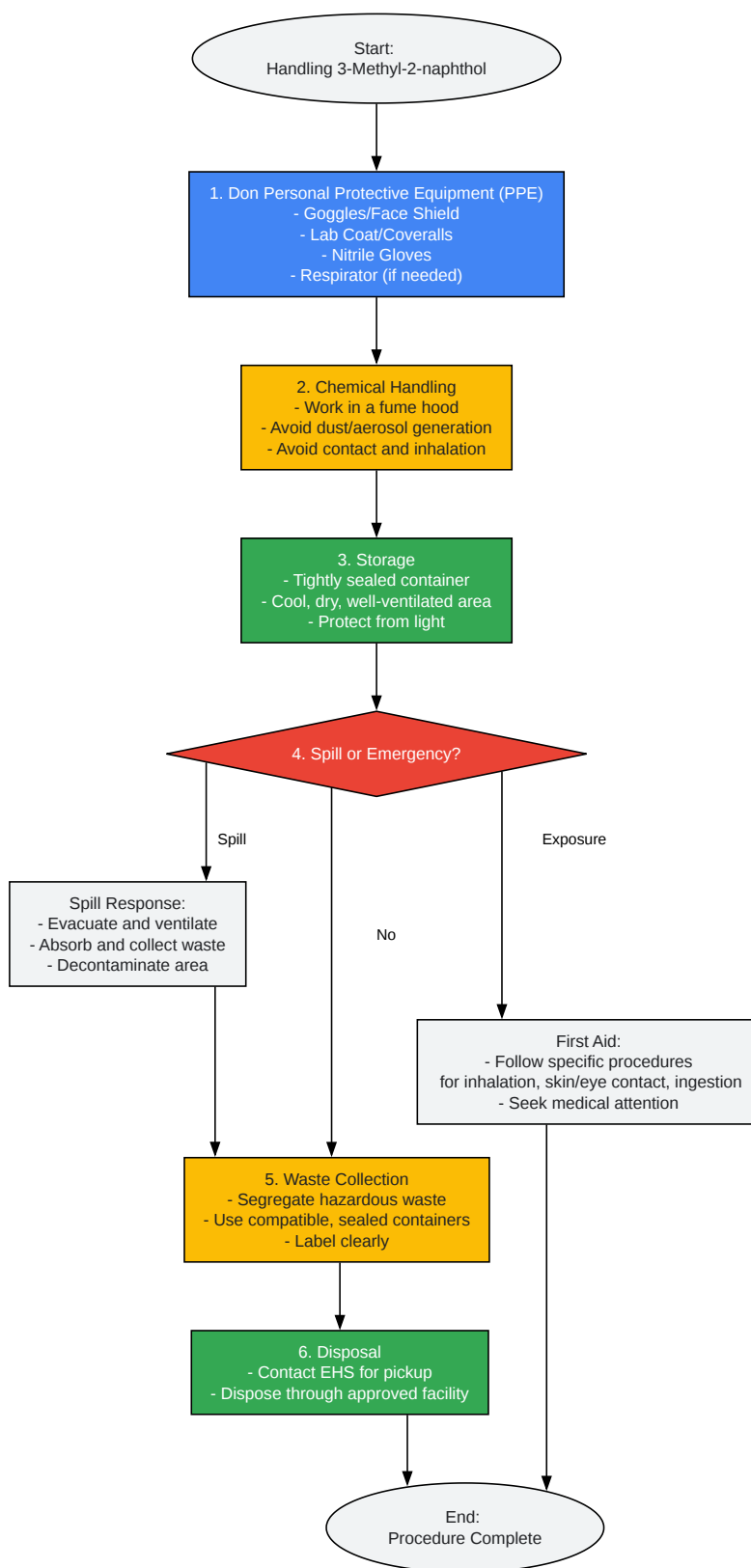
All waste containing **3-Methyl-2-naphthol** must be treated as hazardous waste and disposed of according to federal, state, and local regulations.[4]

- Waste Segregation:
 - Segregate all **3-Methyl-2-naphthol** waste (solid and liquid) from non-hazardous waste. [\[10\]](#) This includes contaminated PPE, labware, and absorbent materials.
- Waste Containment and Labeling:
 - Collect waste in compatible, sealed containers.[\[11\]](#)
 - Label all waste containers clearly with "Hazardous Waste" and the full chemical name: "**3-Methyl-2-naphthol**".[\[10\]](#)[\[11\]](#)
- Disposal Procedure:
 - Dispose of the contents and container to an approved waste disposal plant.[\[2\]](#)[\[4\]](#) This is typically done through your institution's Environmental Health and Safety (EHS) department.
 - For empty containers, the first rinse should be collected and disposed of as hazardous waste.[\[11\]](#)

Quantitative Data Summary (Based on 2-Naphthol)

Property	Value
Melting Point	120 - 122 °C
Boiling Point	285 - 286 °C
Vapor Pressure	1 hPa @ 50 °C
Oral LD50 (Rat)	1320 mg/kg
Dermal LD50 (Rabbit)	>10 g/kg
Inhalation LC50 (Rat)	2.2 mg/L (4 h)

Experimental Workflow



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References

- 1. fishersci.com [fishersci.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. gustavus.edu [gustavus.edu]
- 4. sds.metasci.ca [sds.metasci.ca]
- 5. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 6. solutions.covestro.com [solutions.covestro.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. southwest.tn.edu [southwest.tn.edu]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. benchchem.com [benchchem.com]
- 11. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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